

Pik-75 degradation and storage conditions

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Pik-75	
Cat. No.:	B1354059	Get Quote

Pik-75 Technical Support Center

This guide provides researchers, scientists, and drug development professionals with comprehensive information on the storage, handling, and troubleshooting of **Pik-75** to ensure experimental success.

Frequently Asked Questions (FAQs)

Q1: What is Pik-75 and what is its mechanism of action?

Pik-75 is a potent and selective inhibitor of the p110α isoform of phosphoinositide 3-kinase (PI3K) and also demonstrates strong inhibitory activity against DNA-dependent protein kinase (DNA-PK).[1][2] It is cell-permeable and functions by blocking the PI3K/Akt signaling pathway, which is crucial for cell survival, proliferation, and growth.[2] By inhibiting PI3K, **Pik-75** prevents the phosphorylation of Akt and the activation of downstream effectors like mTORC1.[2] Its ability to induce apoptosis (programmed cell death) rather than just cell cycle arrest makes it a subject of interest in cancer research.[1][3]

Q2: How should I store powdered, solid **Pik-75**?

Solid **Pik-75** should be stored at -20°C under desiccating conditions. When stored correctly, the powder is stable for at least three to four years.[2][4]

Q3: How should I prepare and store **Pik-75** stock solutions?



It is recommended to prepare a concentrated stock solution in 100% dimethyl sulfoxide (DMSO).[4] This stock solution is stable for extended periods when stored properly. To avoid degradation from repeated freeze-thaw cycles, the stock solution should be aliquoted into smaller, single-use volumes.[4] For in vivo experiments, working solutions should be prepared fresh on the day of use.[1]

Q4: What is the solubility of Pik-75?

Pik-75 has poor water solubility.[5][6] It is most commonly dissolved in DMSO, though solubility values from different suppliers vary.[2][4] It is critical to use fresh, anhydrous DMSO, as absorbed moisture can significantly reduce the compound's solubility.[4]

Q5: Is **Pik-75** stable in aqueous media?

Pik-75 has limited stability in aqueous solutions and in vivo.[3] For this reason, working solutions for cell culture or in vivo studies should be prepared immediately before use by diluting the DMSO stock solution into the appropriate aqueous buffer or media.[1][7]

Data Summary Tables

Table 1: Recommended Storage Conditions for Pik-75

Form	Storage Temperature	Duration	Key Recommendations
Solid Powder	-20°C	≥ 3 years[2][4]	Store under desiccating conditions.
Stock Solution (in DMSO)	-80°C	6 months - 1 year[1][4]	Aliquot to avoid freeze-thaw cycles; protect from light.[1][4]
Stock Solution (in DMSO)	-20°C	1 month[1][4]	Suitable for short-term storage.[4]

Table 2: In Vitro Inhibitory Activity of Pik-75



Target	IC50 Value	Notes
p110α	5.8 nM[1][2]	Primary target; highly selective over other PI3K isoforms.
DNA-PK	2 nM[1]	Potent inhibitor.
р110у	76 nM[1]	Moderate inhibition.
p110δ	510 nM[4]	Lower potency.
p110β	1.3 μM[1]	Over 200-fold less potent compared to p110α.[1]
mTORC1	~1 µM[1][8]	Inhibits downstream signaling.

Table 3: Solubility of Pik-75

Solvent	Concentration	Recommendations
DMSO	0.25 - 98 mg/mL[2][4]	Recommended for preparing concentrated stock solutions. Use fresh, anhydrous DMSO. [4]
DMF	~0.5 mg/mL[2]	An alternative organic solvent.
Water	Insoluble[6]	Not suitable for direct dissolution.
Ethanol	Insoluble[6]	Not suitable for direct dissolution.

Troubleshooting Guides

Problem: My **Pik-75** precipitated after I diluted the DMSO stock into my aqueous cell culture medium.

• Cause: This is a common issue known as "salting out" that occurs when a compound that is highly soluble in an organic solvent is diluted into an aqueous buffer where it has poor



solubility.[7]

- Solution 1 (Immediate Use): For many compounds, the precipitate will redissolve with gentle mixing.[7] Try vortexing the solution for a few minutes or sonicating it briefly.[7] Gently warming the solution to 37°C can also help.[7] Ensure the precipitate is fully dissolved before adding it to your cells or experiment.
- Solution 2 (Prevention): Minimize the percentage of DMSO in your final working solution.
 While a final concentration of 0.1% DMSO is tolerated by most cell lines, higher concentrations can cause both solubility issues and cellular toxicity. Always run a vehicle control (medium with the same final concentration of DMSO) in your experiments.

Problem: I am seeing inconsistent or no effect in my cell-based assays.

- Cause 1: Compound Degradation: **Pik-75** has limited stability in aqueous solutions.[3] If you prepare a large volume of working solution and use it over several hours, the compound may be degrading, leading to variable results.
 - Solution: Prepare your working dilutions fresh from the DMSO stock immediately before each experiment.[1] Do not store Pik-75 in aqueous media.
- Cause 2: Improper Storage: Repeated freeze-thaw cycles of the main DMSO stock can lead to compound degradation.[4]
 - Solution: Aliquot your DMSO stock solution into single-use vials upon initial preparation and store them at -80°C for long-term stability or -20°C for short-term use.[1][4]
- Cause 3: Cell Line Sensitivity: Not all cell lines are equally sensitive to PI3K inhibition. The genetic background of your cells, particularly the status of the PI3K/PTEN pathway, can dramatically influence the response to Pik-75.[3]
 - Solution: Confirm the IC₅₀ of Pik-75 in your specific cell line by performing a doseresponse curve. Review literature to ensure you are using an appropriate concentration range.

Problem: The vial of solid **Pik-75** I received appears to be empty.



- Cause: If you ordered a small quantity (e.g., 1 or 5 mg), the compound may be present as a thin, crystalline film or a small amount of powder at the bottom or in the cap of the vial, making it difficult to see.[9]
- Solution: Do not discard the vial. Assume the full amount of product is present. Prepare your stock solution by adding the appropriate volume of solvent (e.g., DMSO) directly to the vial to dissolve the entire contents.[9] Briefly centrifuge the vial before opening to ensure any material in the cap is collected at the bottom.[9]

Experimental Protocols & Methodologies Protocol 1: Preparation of a 10 mM Pik-75 Stock Solution

This protocol is for preparing a standard concentrated stock solution in DMSO.

Materials:

- **Pik-75** solid (Molecular Weight will be specified by the supplier, e.g., 488.74 g/mol for the HCl salt form).
- Anhydrous, sterile-filtered DMSO.
- Sterile microcentrifuge tubes or cryovials.

Methodology:

- Preparation: Allow the vial of solid Pik-75 to equilibrate to room temperature before opening
 to prevent condensation. Briefly centrifuge the vial to collect all the powder at the bottom.[9]
- Calculation: Calculate the volume of DMSO required. For example, to make a 10 mM stock from 5 mg of **Pik-75** (MW: 488.74 g/mol):
 - Volume (L) = Mass (g) / (Concentration (mol/L) * MW (g/mol))
 - \circ Volume (L) = 0.005 g / (0.010 mol/L * 488.74 g/mol) = 0.001023 L = 1023 μ L



- Dissolution: Add the calculated volume of DMSO directly to the manufacturer's vial. Cap tightly and vortex thoroughly for several minutes until the solid is completely dissolved.
 Gentle warming (37°C) or brief sonication can be used to aid dissolution if necessary.[7]
- Aliquoting and Storage: Dispense the stock solution into single-use, light-protected aliquots (e.g., 20 μL) in sterile cryovials. Store the aliquots at -80°C for long-term storage (up to 1 year) or -20°C for short-term storage (up to 1 month).[1][4]

Protocol 2: General Method for an In Vitro Cell Viability Assay (e.g., MTT)

This protocol outlines a typical workflow for assessing the effect of **Pik-75** on cell viability.

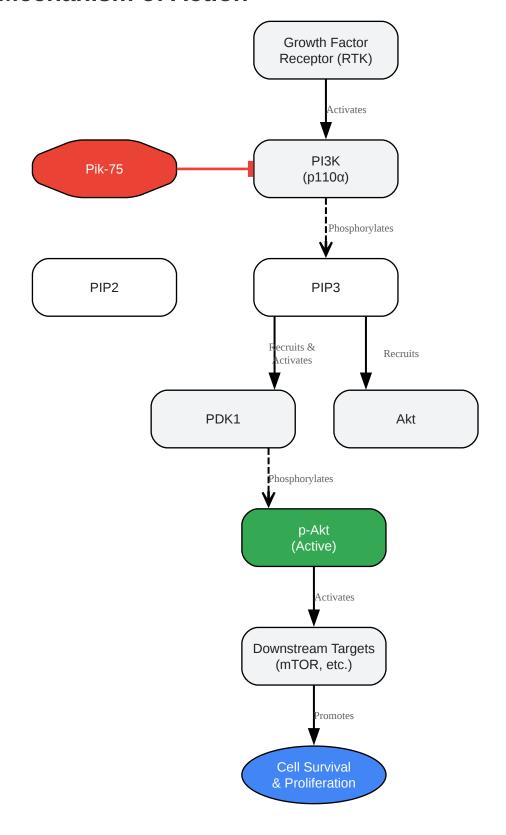
Methodology:

- Cell Seeding: Plate your cells in a 96-well plate at a predetermined optimal density and allow them to adhere overnight in a 37°C, 5% CO₂ incubator.
- Compound Preparation: On the day of treatment, thaw a single-use aliquot of your 10 mM
 Pik-75 DMSO stock. Prepare serial dilutions of the stock solution in your cell culture medium. It is crucial to prepare these working solutions immediately before use.
- Cell Treatment: Remove the old medium from the cells and replace it with the medium containing the various concentrations of Pik-75. Include a "vehicle-only" control (medium with the highest final concentration of DMSO used) and an "untreated" control.
- Incubation: Incubate the plate for the desired duration (e.g., 48-72 hours).[4]
- Viability Assessment: After incubation, assess cell viability using a standard method such as
 the MTT assay.[4] This involves adding MTT reagent to each well, incubating for 3-4 hours,
 and then solubilizing the resulting formazan crystals with a solubilization solution (e.g., 10%
 SDS in 0.01 M HCl).[4]
- Data Analysis: Read the absorbance on a plate reader at the appropriate wavelength (e.g., 570 nm).[4] Calculate cell viability as a percentage relative to the vehicle-treated control cells and plot a dose-response curve to determine the IC₅₀ value.



Visualizations

Pik-75 Mechanism of Action



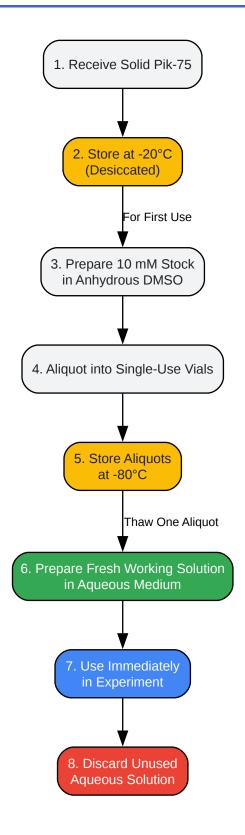


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Caption: The PI3K/Akt signaling pathway and the inhibitory action of **Pik-75** on the p110 α subunit.

Recommended Experimental Workflow



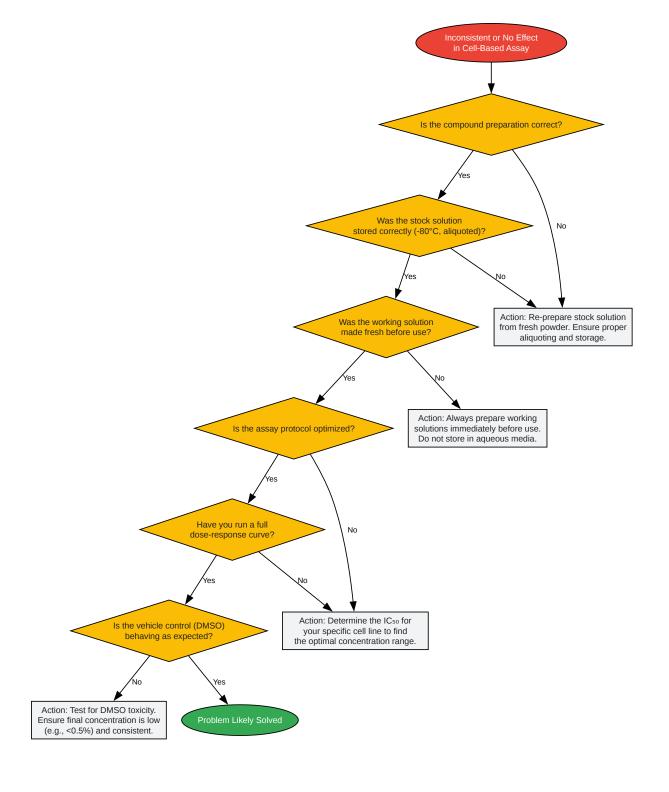


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Caption: Recommended workflow for handling **Pik-75** from receipt to experimental use.



Troubleshooting Inconsistent Results



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Caption: A logical decision tree for troubleshooting inconsistent experimental results with **Pik-75**.

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- To cite this document: BenchChem. [Pik-75 degradation and storage conditions].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1354059#pik-75-degradation-and-storage-conditions]

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